

# Proper Disposal of Chlorzoxazone-13C,15N,d2: A Step-by-Step Guide

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Compound of Interest

Compound Name: Chlorzoxazone-13C,15N,d2

Cat. No.: B14859562

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The proper disposal of **Chlorzoxazone-13C,15N,d2**, a stable-isotope labeled compound, is dictated by its chemical properties rather than any radiological hazard. The isotopes used for labeling—Carbon-13, Nitrogen-15, and Deuterium (d2)—are stable and not radioactive.[1][2] Therefore, the disposal procedures are consistent with those for the parent compound, Chlorzoxazone, which is classified as a hazardous chemical waste.

It is imperative to manage this waste stream in compliance with all federal, state, and local regulations to ensure personnel safety and environmental protection.[3]

### **Hazard Profile and Waste Characterization**

Prior to disposal, it is essential to understand the hazards associated with Chlorzoxazone. This information, typically found in the Safety Data Sheet (SDS), informs the handling and segregation requirements.

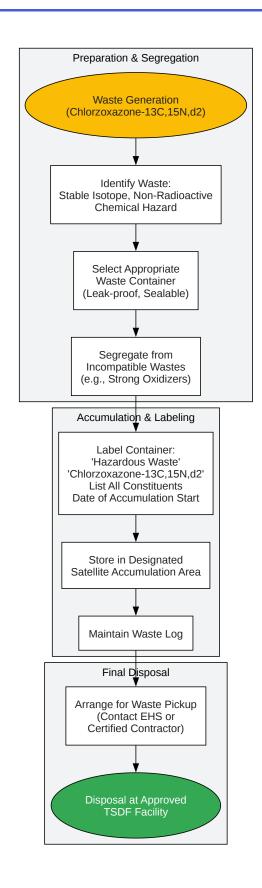


Hazard Classification	Description	GHS Hazard Statements	Precautionary Statements (Disposal)
Acute Toxicity, Oral	Harmful if swallowed. [4][5][6]	H302	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[4][5]
Skin Irritation	Causes skin irritation. [4][5][6]	H315	P302+P352: IF ON SKIN: Wash with plenty of water.[3][4]
Eye Irritation	Causes serious eye irritation.[4][5][6]	H319	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
Respiratory Irritation	May cause respiratory irritation.[4][6]	H335	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
Waste Classification	Chemical Waste	N/A	P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

## **Disposal Workflow Diagram**

The following diagram outlines the decision-making and operational workflow for the proper disposal of **Chlorzoxazone-13C,15N,d2**.





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Caption: Disposal workflow for **Chlorzoxazone-13C,15N,d2** waste.



### **Detailed Disposal Protocol**

This protocol provides step-by-step instructions for the safe handling and disposal of **Chlorzoxazone-13C,15N,d2** and associated materials.

- 1. Personal Protective Equipment (PPE)
- Before handling the waste, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[3]
- 2. Waste Segregation
- Identify the Waste Stream: Confirm that the waste contains **Chlorzoxazone-13C,15N,d2**. Since it is a stable-isotope labeled compound, it must be treated as chemical waste, not radioactive waste.[1][2]
- Avoid Mixing: Do not mix Chlorzoxazone waste with other incompatible waste streams, such
  as strong oxidizing agents.[7] It should also be kept separate from radioactive or
  biohazardous waste unless it is classified as a multi-hazardous waste.[8]
- Solid vs. Liquid: Segregate solid waste (e.g., contaminated filter paper, gloves, empty vials) from liquid waste (e.g., solutions containing the compound). Use separate, appropriate containers for each.
- 3. Waste Container Selection and Labeling
- Container Choice: Use a leak-proof, sealable container made of a material compatible with the waste (e.g., a high-density polyethylene (HDPE) carboy for liquids, or a rigid, sealed container for solids).[9] The container must be clean and free of any external contamination.
   [10]
- Labeling: The container must be clearly and indelibly labeled as soon as the first drop of waste is added. The label must include:
  - The words "Hazardous Waste".[9][10]
  - The full chemical name: "Waste Chlorzoxazone-13C,15N,d2". Generic names like "solvents" are not acceptable.[10]



- A complete list of all constituents in the container, including solvents and their approximate percentages (e.g., "Chlorzoxazone-13C,15N,d2 (~1%), Methanol (99%)").[10]
- The date when waste was first added to the container (accumulation start date).
- The associated hazards (e.g., "Toxic," "Irritant").
- 4. Waste Accumulation and Storage
- Location: Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.[9]
- Secondary Containment: Place the waste container in a secondary containment bin or tray to prevent spills from spreading.[10]
- Container Management: Keep the waste container closed at all times except when adding waste.[9] Do not overfill the container; leave at least 5-10% of headspace to allow for expansion.[9]
- 5. Arranging for Disposal
- Contact Authority: Follow your institution's specific procedures for hazardous waste disposal.
   This typically involves contacting the Environmental Health and Safety (EHS) department or a designated hazardous waste contractor to schedule a pickup.[1][10]
- Documentation: Complete any required waste pickup forms or manifests accurately. This
  documentation tracks the waste from its point of generation to its final disposal facility.[11]
- Disposal Method: The ultimate disposal will be handled by a licensed Treatment, Storage, and Disposal Facility (TSDF). Methods may include chemical incineration at a facility equipped with afterburners and scrubbers.[3] Do not dispose of this chemical down the drain or in the regular trash.

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